

Acibenzolar-S-methyl SAR primer mechanism

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Compound Focus: Acibenzolar-S-Methyl

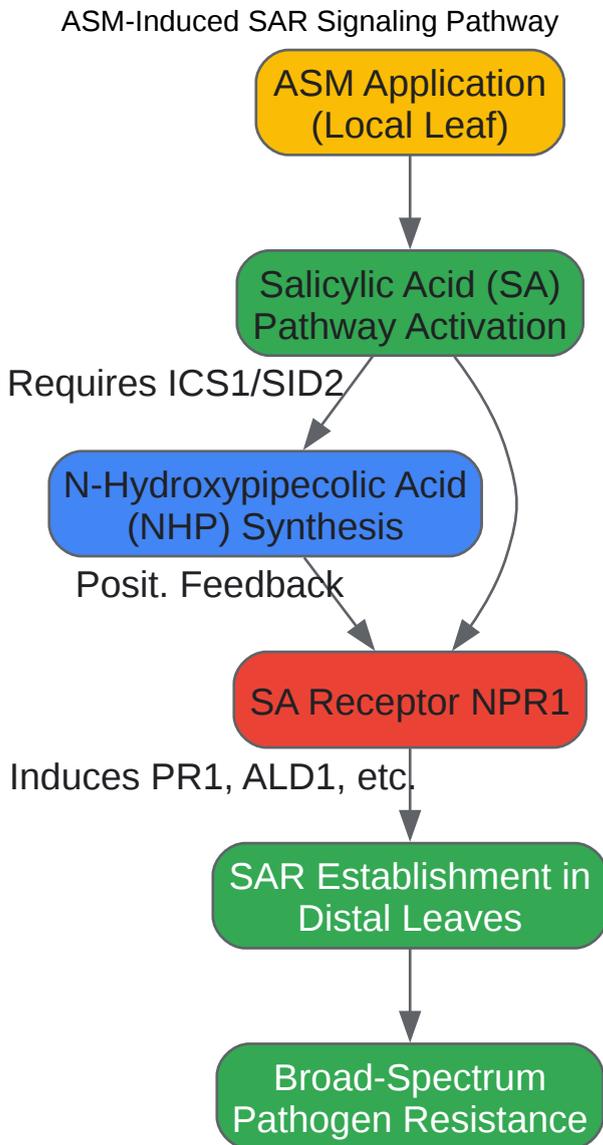
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Molecular Mechanism of ASM-Induced SAR

ASM mimics salicylic acid, activating a defense signaling cascade crucial for establishing SAR. The core mechanism involves a concerted action of SA and NHP, leading to transcriptional reprogramming in distal tissues [1] [2].



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ASM triggers a systemic defense pathway via SA and NHP [1] [2].

Core Experimental Evidence

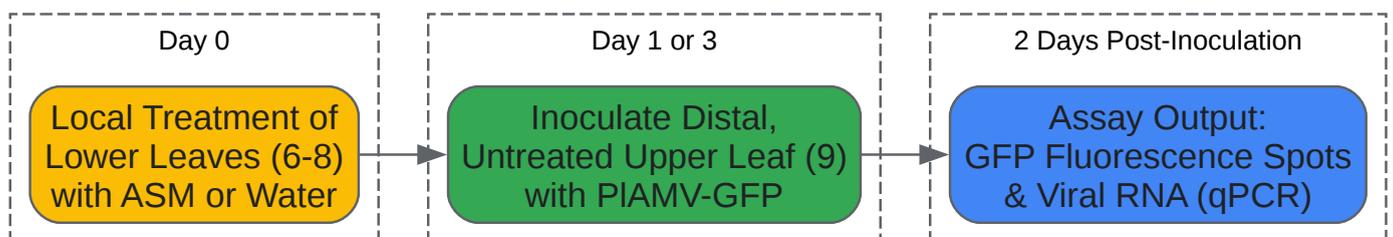
Key findings on ASM-induced antiviral SAR come from studies in *Arabidopsis thaliana* using *Plantago asiatica* mosaic virus (PIAMV) [1] [2].

Key Findings from Local ASM Application

Experimental Factor	Observation / Outcome	Biological Significance
Treatment Specificity	Suppression in distal, untreated leaves at 1 dpt; not at 3 dpt [1] [2].	Confirms true systemic effect ; indicates the induced state is transient .
Viral Accumulation	Significant reduction in fluorescent infection spots & viral RNA (RT-qPCR) in distal leaves at 1 dpt [1] [2].	Demonstrates ASM induces functional antiviral resistance , not just symptom reduction.
Gene Expression	Upregulation of PR1, SID2 (ICS1), and ALD1 in distal leaves at 1 dpt [1] [2].	Confirms activation of the SAR-associated transcriptional program systemically.
Mutant Studies (sid2, fmo1, npr1-1)	Loss of viral suppression in distal leaves after local ASM application [1] [2].	Genetically validates the dependency on SA, NHP, and NPR1 .
NHP Application	Local NHP treatment suppresses PIAMV infection in distal leaves [1] [2].	Provides direct evidence that NHP is a sufficient mobile signal for antiviral SAR.

The experimental workflow below visualizes the critical local application and distal challenge design that demonstrates true SAR:

Experimental Workflow for Local ASM Application



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Local ASM application and distal challenge design [1] [2].

Practical Application and Formulations

ASM is a plant activator marketed under trade names like Actigard and Bion. It induces resistance against various pathogens in crops including cereals, grapes, pome fruits, and vegetables [3]. It is typically applied as a foliar spray (WG or EC formulations) or seed treatment (FS formulations) [3]. Its effect is primarily protective, and it is often mixed with partners like triazoles or fludioxonil [3].

Key Takeaways for Researchers

- **Novel Antiviral Confirmation:** This research provides clear evidence that the SA-NHP pathway, well-known for antibacterial SAR, is also effective against viruses [1] [2].
- **Temporal Dynamics:** The 1-day efficacy window is critical for designing experiments or field applications, highlighting a defined priming period [1].
- **Genetic Toolkit:** The use of *Arabidopsis* mutants (*sid2*, *fmo1*, *npr1-1*) offers a robust model for dissecting this pathway [1] [2].

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References

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